

Technical Support Center: Quercetin Hydrate in Aqueous Buffer

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Compound of Interest		
Compound Name:	Quercetin hydrate	
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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals working with **Quercetin hydrate**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experiments, with a focus on preventing its precipitation in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: Why is my Quercetin hydrate precipitating out of my aqueous buffer?

A1: **Quercetin hydrate** has very low solubility in water and aqueous buffers. Precipitation is a common issue and can be influenced by several factors including concentration, pH, temperature, and the presence of nucleation seeds. Quercetin is more soluble in alkaline solutions, but it is also less stable and can undergo auto-oxidation at higher pH.[1][2][3]

Q2: What is the solubility of **Quercetin hydrate** in common solvents?

A2: **Quercetin hydrate** is sparingly soluble in aqueous solutions but shows significantly better solubility in organic solvents. The table below summarizes its solubility in various solvents.



Solvent	Approximate Solubility
Distilled Water	~0.16 mg/mL
Ethanol	~2 mg/mL
DMSO	~30 mg/mL
Dimethylformamide (DMF)	~30 mg/mL
1:4 DMSO:PBS (pH 7.2)	~1 mg/mL

Data compiled from multiple sources.[1]

Q3: How does pH affect the solubility and stability of Quercetin hydrate?

A3: The solubility of Quercetin increases with a higher pH, showing greater solubility in alkaline conditions compared to acidic or neutral buffers. However, it's crucial to note that Quercetin's stability decreases at a pH above 7, where it is prone to degradation and auto-oxidation. For many biological assays, maintaining a balance between solubility and stability is critical. Quercetin is reported to be stable in acidic pH, for instance in a citrate buffer at pH 4.5.[1][2][4] [5]

Q4: Can I store **Quercetin hydrate** solutions?

A4: It is generally not recommended to store aqueous solutions of **Quercetin hydrate** for more than one day due to its instability and tendency to precipitate over time. If storage is necessary, it should be at 4°C, and the solution should be inspected for any precipitation before use. Stock solutions in organic solvents like DMSO are more stable if stored properly.

Troubleshooting Guides

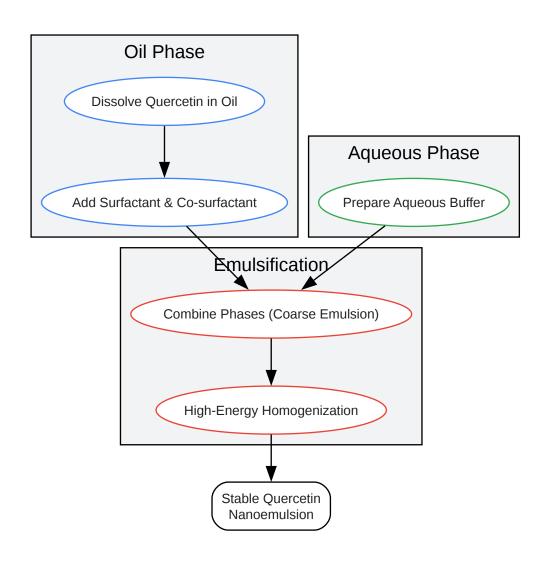
Issue 1: Precipitation upon dilution of a DMSO stock solution into aqueous buffer.

This is a common scenario where the **Quercetin hydrate**, initially dissolved in a good solvent (DMSO), precipitates when introduced to a poor solvent (aqueous buffer).

Root Cause Analysis and Solutions:







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